

Targeted ^{13}C -Fluxomics: Quantifying Trehalose Metabolism via LC-MS/MS

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Compound of Interest

Compound Name: *Alpha,Alpha-[UL- $^{13}\text{C}_{12}$]Trehalose*

Cat. No.: *B13863423*

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Abstract

This Application Note details a robust workflow for quantifying trehalose metabolism using stable isotope labeling (

) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). While static metabolite profiling measures abundance, it fails to capture turnover rates. This protocol utilizes [U-

]Glucose tracing to distinguish between de novo trehalose biosynthesis, recycling, and storage degradation. We focus on the Trehalose-6-Phosphate Synthase/Phosphatase (TPS/TPP) pathway, the primary route in bacteria (*E. coli*, *Mycobacteria*) and yeast.

Introduction & Biological Context

Trehalose (

-D-glucopyranosyl-(1

1)-

-D-glucopyranoside) is a non-reducing disaccharide critical for osmotolerance and stress survival.[1][2] In drug development, particularly for anti-tubercular agents, the trehalose

biosynthetic machinery is a validated target because humans lack the synthesis pathway (though we possess trehalase).

The Analytical Challenge

Trehalose is an isomer of maltose (glucose-

(1\$to

\alpha

\to\$2)-fructose). Standard UV/Vis or refractive index detection lacks the specificity to distinguish these isomers in complex matrices. Furthermore, rapid hydrolysis by endogenous trehalase during extraction can lead to significant underestimation of cellular pools.

The Solution: -Fluxomics

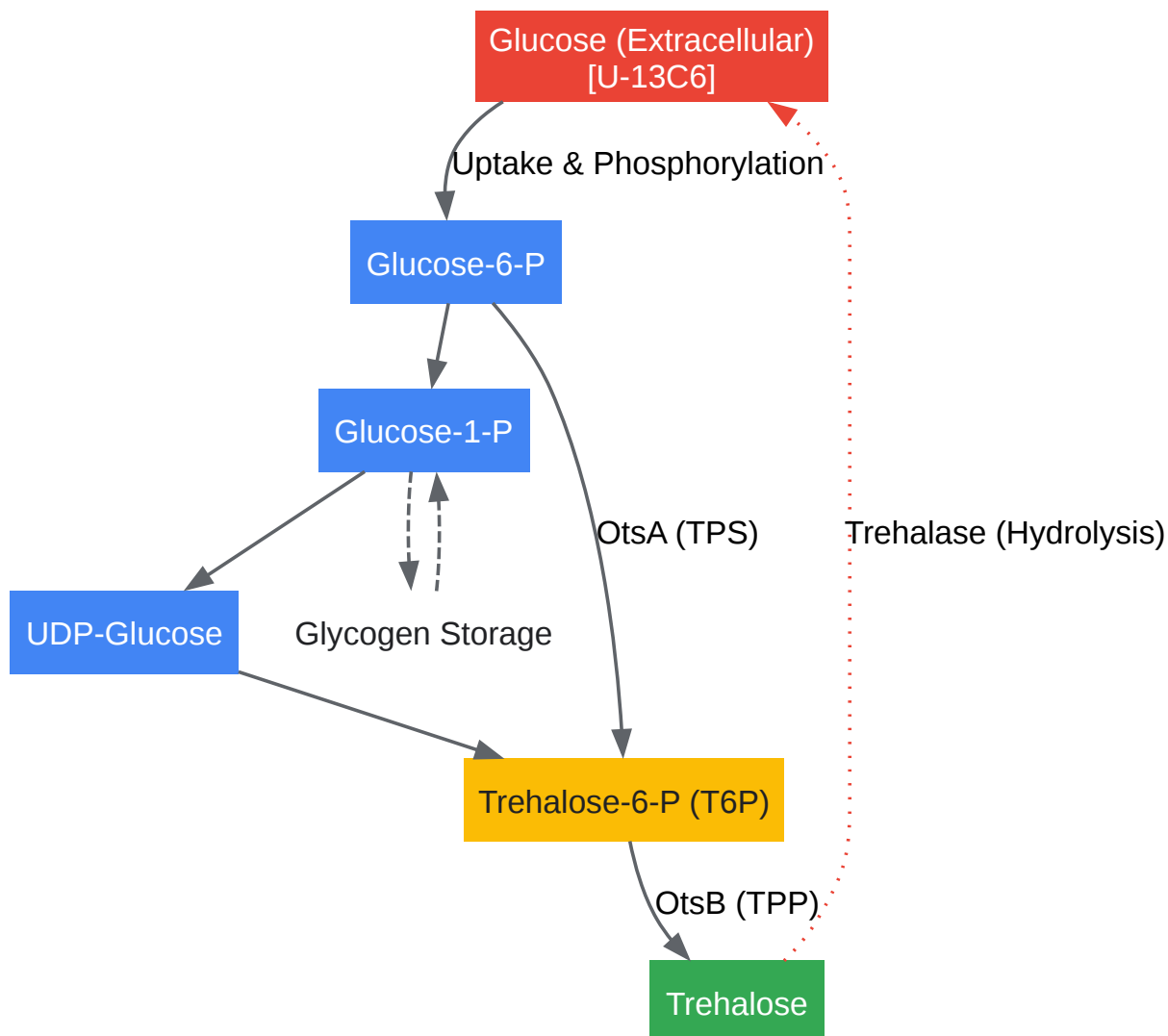
By feeding cells [U-

] -Glucose, we can track the incorporation of heavy carbon into the trehalose pool.

- M+0 (Unlabeled): Pre-existing pool.
- M+6 (Singly Labeled): Synthesis combining one labeled G6P and one unlabeled UDP-Glucose (or vice versa).
- M+12 (Doubly Labeled): De novo synthesis where both precursors are labeled.

Pathway Visualization

The following diagram illustrates the TPS/TPP pathway and the flow of atoms.



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Caption: Carbon flow from Glucose to Trehalose via the OtsA/OtsB pathway.[3][4] Red dotted line indicates potential recycling via Trehalase.

Experimental Design Strategy

Tracer Selection

- Tracer: [U-

]-Glucose (Universal labeling).

- Why: Provides the clearest distinction between isotopologues.
 - Trehalose mass (): 342.3 Da.
 - Isotopologues generated: M+0 (342), M+6 (348), M+12 (354).
- Alternative: [1-
]-Glucose is used for detailed flux mapping of glycolysis (Pentose Phosphate Pathway split), but U-
is superior for simple turnover quantification.

Internal Standards (Critical)

You must use an internal standard (IS) to correct for ionization suppression in LC-MS.

- Recommendation:
 - Trehalose (fully labeled) added during the extraction step.
- Note: If feeding U-
glucose, your biological sample will produce
-Trehalose. Therefore, you should use a Deuterated standard (e.g., Trehalose-D14) as the IS, or ensure your IS concentration is distinctively high/low and mathematically deconvoluted, though D14 is safer.

Protocol: Sample Preparation & Extraction

Objective: Extract polar metabolites while instantly quenching metabolic activity (specifically trehalase).

Materials

- Quenching/Extraction Solvent: Acetonitrile:Methanol:Water (40:40:20) pre-chilled to -40°C.
- Internal Standard: Trehalose-D14 (10 µM stock).

- Filtration: 0.22 μm PTFE hydrophilic filters.

Step-by-Step

- Harvest: Collect cells (bacterial culture or tissue).[5]
 - Suspension Cells: Rapid filtration (0.45 μm nylon filter) is preferred over centrifugation to minimize metabolic perturbations during pelleting.
- Quench: Immediately transfer the filter (with cells) into 1.5 mL of -40°C Extraction Solvent.
 - Causality: Cold solvent lyses the membrane and denatures enzymes immediately. Trehalase is robust; heat inactivation (boiling ethanol) is an alternative but can degrade heat-labile sugar phosphates (T6P). The cold solvent method preserves both.
- Spike IS: Add 10 μL of Internal Standard to the mixture.
- Disruption: Vortex vigorously for 30 seconds. For tough Gram-positive bacteria (e.g., Mycobacteria), include a bead-beating step (0.1 mm zirconia beads, 2x 30 sec).
- Clarification: Centrifuge at 15,000 x g for 10 minutes at 4°C.
- Recovery: Transfer supernatant to a new vial.
- Evaporation (Optional): If concentration is required, dry under nitrogen flow at 30°C and reconstitute in 100 μL Acetonitrile:Water (60:40). Do not dry completely if analyzing volatile intermediates, though trehalose is stable.

Protocol: LC-MS/MS Acquisition

Objective: Separate trehalose from isomers (maltose/sucrose) and quantify isotopologues.

Chromatography (HILIC)

Hydrophilic Interaction Liquid Chromatography (HILIC) is mandatory for retaining polar sugars.

- Column: Waters BEH Amide (2.1 x 100 mm, 1.7 μm) or equivalent (e.g., TSKgel Amide-80).

- Mobile Phase A: 10 mM Ammonium Acetate in Water, pH 9.0 (High pH improves sugar ionization in negative mode).
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0 min: 90% B
 - 10 min: 60% B
 - 12 min: 60% B
 - 13 min: 90% B (Re-equilibration is critical in HILIC; allow 5-7 mins).

Mass Spectrometry (QQQ)

Operate in Negative Electrospray Ionization (ESI-) mode. While sugars ionize in positive mode as $[M+NH_4]^+$, negative mode $[M-H]^-$ often yields cleaner baselines for coupled sugar-phosphates (T6P).

MRM Table (Multiple Reaction Monitoring):

Analyte	Precursor (m/z)	Product (m/z)	ID Confidence
Trehalose (M+0)	341.1 $[M-H]^-$	179.1 (Glc-H)-	High
Trehalose (M+6)	347.1 $[M-H]^-$	179.1 / 185.1	Medium (Mix of labeled/unlabeled fragments)
Trehalose (M+12)	353.1 $[M-H]^-$	185.1 (13C6-Glc-H)-	High
T6P (M+0)	421.1 $[M-H]^-$	79.0 (PO3)-	High
Trehalose-D14 (IS)	355.2 $[M-H]^-$	186.1	Internal Standard

Note: For M+6, the precursor is 347.1. The fragmentation can yield either a labeled glucose (185) or unlabeled glucose (179). Monitor both transitions to ensure capture.

Data Analysis & Flux Calculation

Mass Isotopomer Distribution (MID)

After integration, you will obtain peak areas for M+0 (

), M+6 (

), and M+12 (

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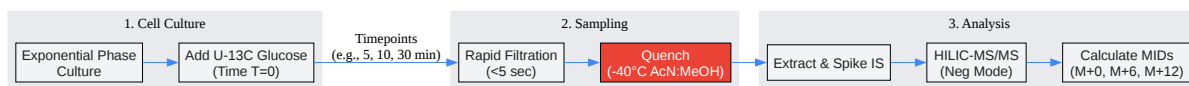
- **Natural Abundance Correction:** Before calculating flux, correct for the natural presence of ^{13}C (1.1% per carbon). Software like IsoCor or Polly can automate this. For a C12 molecule, the natural M+1 signal is significant.
- **Fractional Enrichment (F₁₃):**
 - **Interpretation:**

F_{13} represents the proportion of carbon atoms in the trehalose pool derived from the labeled substrate.

Interpreting the Ratios

- **High M+12 / Low M+6:** Indicates rapid de novo synthesis from the exogenous glucose pulse.
- **High M+6:** Indicates significant recycling. One glucose comes from the labeled pulse (G6P), and the other comes from an unlabeled stored pool (e.g., unlabeled glycogen breaking down to UDP-Glucose).
- **Lag in Labeling:** If T6P labels instantly but Trehalose labels slowly, the rate-limiting step is OtsB (Phosphatase).

Experimental Workflow Diagram



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Caption: Step-by-step workflow from stable isotope pulsing to data acquisition.

Troubleshooting & Validation

Issue	Probable Cause	Corrective Action
Low Signal (Trehalose)	Ion suppression or poor solubility.	Ensure HILIC mobile phase has high organic content (60-90%). Check pH (alkaline favors deprotonation).
M+6/M+12 Ratio Drift	Incomplete quenching (Trehalase active).	Ensure quenching solvent is at -40°C. Do not let cell pellets sit on filters; move instantly.
Peak Tailing	Column aging or sample matrix overload.	Flush column with high water content. Dilute sample 1:10 if matrix effects are high.
Isomer Interference	Sucrose/Maltose co-elution.	Optimize HILIC gradient. Trehalose usually elutes between Sucrose and Maltose on Amide columns.

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